

In-Depth Technical Guide: Fluorescein-triazole-PEG5-DOTA

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Compound of Interest

Compound Name: Fluorescein-triazole-PEG5-DOTA

Cat. No.: B15603741

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fluorescein-triazole-PEG5-DOTA is a heterobifunctional molecule designed for advanced applications in biomedical research, particularly in the fields of molecular imaging and targeted drug delivery. This compound incorporates three key functional moieties:

- **Fluorescein:** A widely used and well-characterized fluorophore that enables detection via fluorescence-based techniques.
- **DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid):** A macrocyclic chelator with a high affinity for various metal ions. This allows for the stable incorporation of radionuclides for nuclear imaging (PET, SPECT) or radiotherapy, or paramagnetic ions for magnetic resonance imaging (MRI).
- **PEG5 (pentaethylene glycol):** A flexible, hydrophilic polyethylene glycol linker that enhances aqueous solubility, reduces non-specific binding, and improves the pharmacokinetic profile of the molecule.
- **Triazole:** A stable five-membered heterocyclic ring formed via a "click chemistry" reaction, which serves to covalently link the fluorescein and PEG-DOTA components.

This unique combination of functionalities makes **Fluorescein-triazole-PEG5-DOTA** a versatile platform for the development of multimodal imaging agents and targeted therapeutics.

Physicochemical Properties

The fundamental physicochemical properties of **Fluorescein-triazole-PEG5-DOTA** are summarized in the table below. It is important to note that while the molecular formula and weight are well-defined, specific experimental data for properties such as solubility and spectral characteristics are not readily available in the public domain and should be determined empirically.

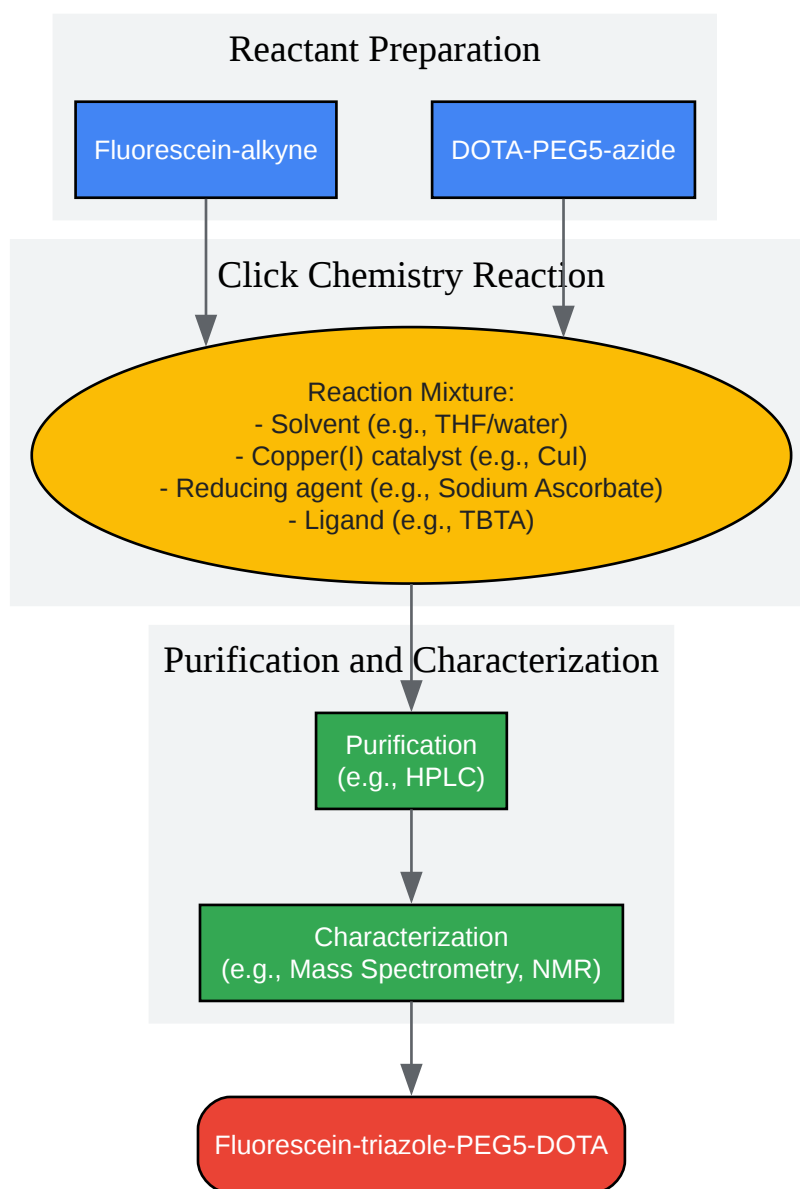
Property	Value	Source
Molecular Formula	C ₆₇ H ₇₉ N ₁₁ O ₁₈ S	[1]
Molecular Weight	1358.5 g/mol	[1]
Appearance	White Solid (typical for similar PEGylated compounds)	Inferred
Purity	Typically >90-98% (as supplied by commercial vendors)	[1][2]
Storage	-20°C, protected from light and moisture	[1][2]
Solubility	Expected to be soluble in water and common organic solvents like DMSO and DMF due to the hydrophilic PEG linker. However, the exact solubility should be experimentally determined.	Inferred

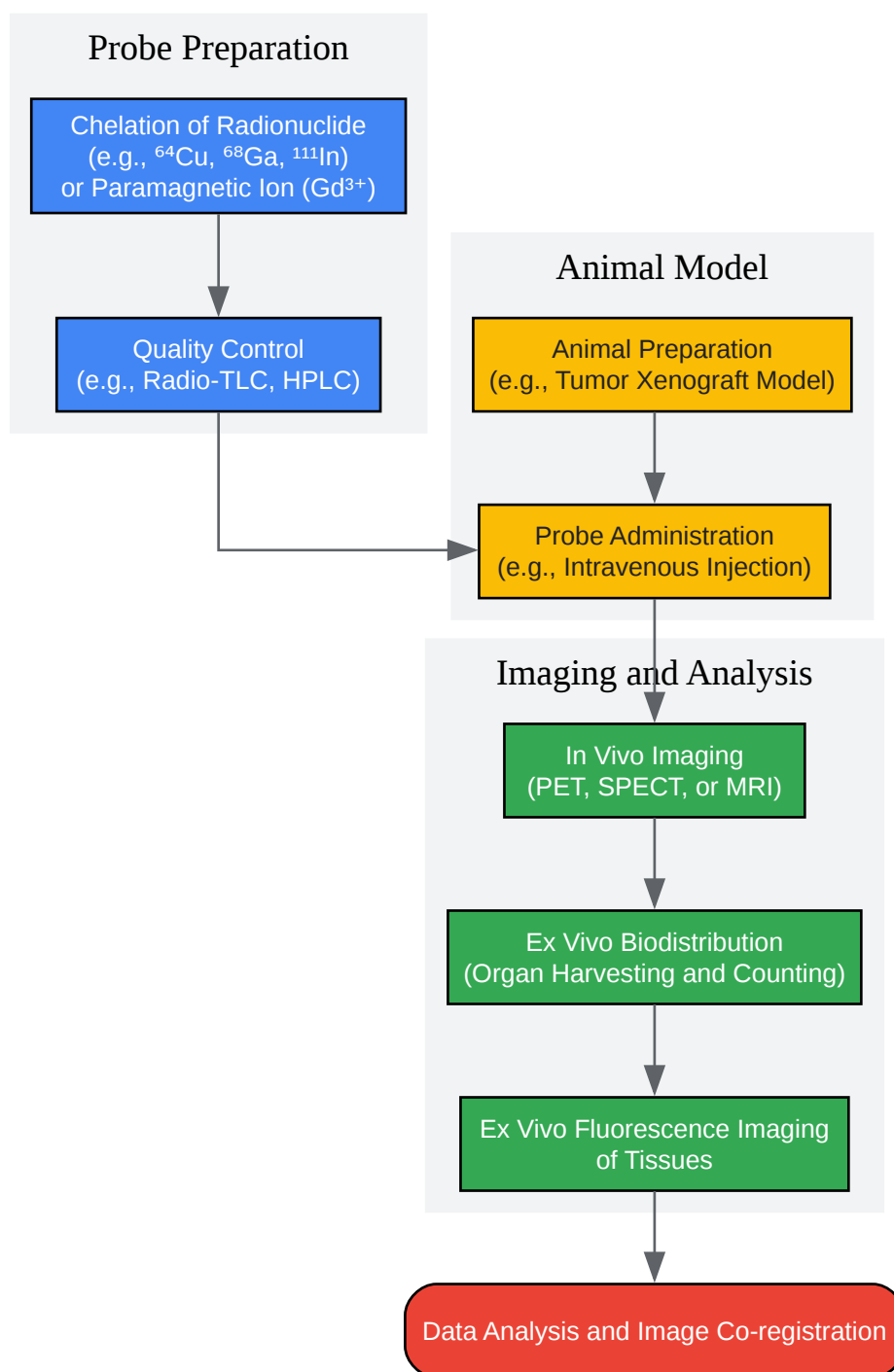
Synthesis

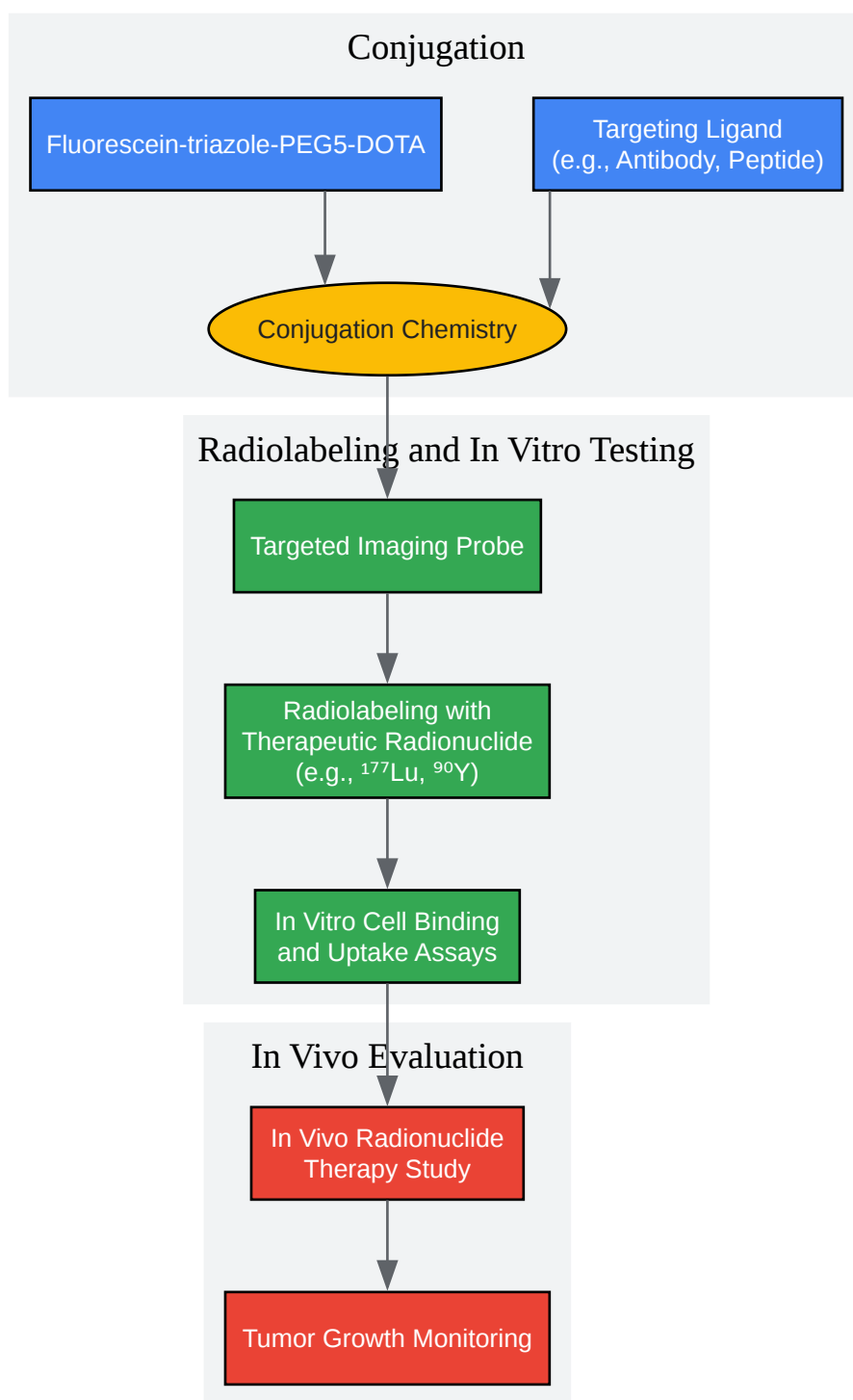
While a specific, detailed protocol for the synthesis of **Fluorescein-triazole-PEG5-DOTA** is not published, the structure strongly indicates a synthetic route based on the highly efficient and specific copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click

chemistry".^{[3][4]} This would involve the reaction between an alkyne-functionalized fluorescein and an azide-functionalized DOTA-PEG derivative (or vice versa).

A proposed synthetic workflow is outlined below.







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References

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